

Technical Support Center: Synthesis of 7-Nitro-1H-indazole-3-carboxylic acid

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Compound of Interest

Compound Name: 7-Nitro-1H-indazole-3-carboxylic acid

Cat. No.: B1387194

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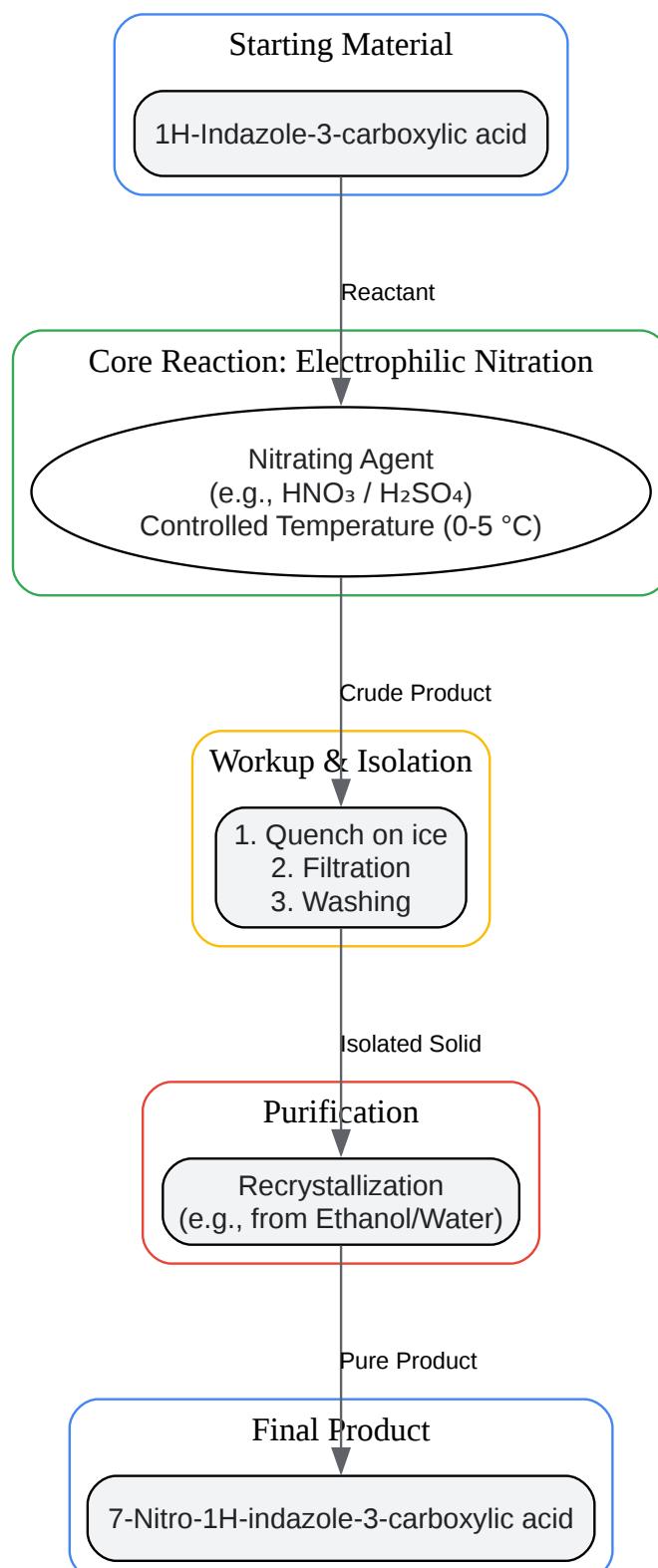
Prepared by the Office of the Senior Application Scientist

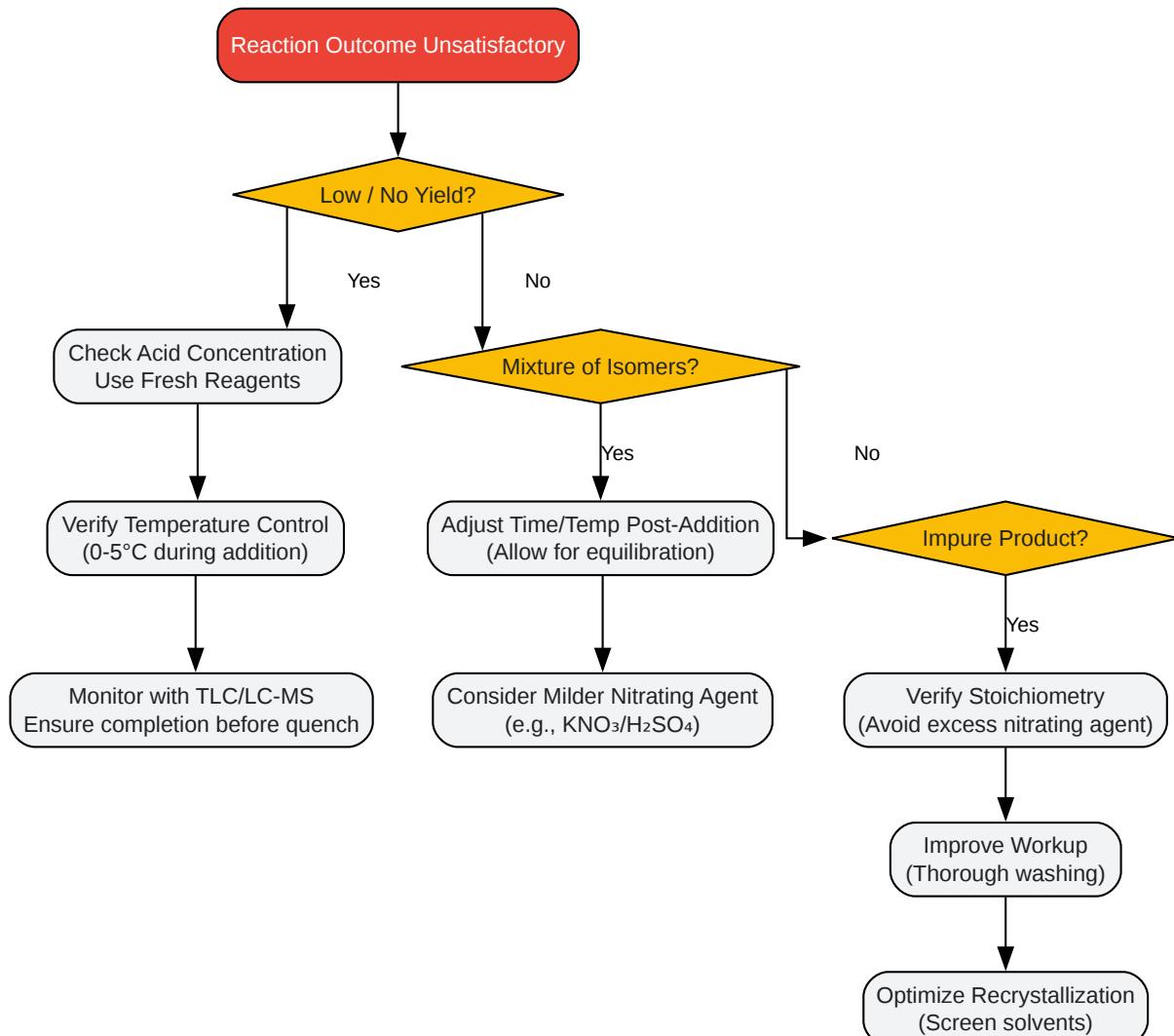
Welcome to the technical support guide for the synthesis of **7-Nitro-1H-indazole-3-carboxylic acid** (CAS 660823-32-5)[1][2]. This document is designed for researchers, medicinal chemists, and process development professionals. We aim to provide in-depth, field-tested insights to help you navigate the common challenges associated with this synthesis, improve your yield, and ensure the high purity of your final product.

The synthesis of specifically substituted indazoles is a significant challenge in organic chemistry due to the difficulty in controlling regioselectivity during functionalization[3]. **7-Nitro-1H-indazole-3-carboxylic acid** is a valuable building block in medicinal chemistry, particularly for the development of kinase inhibitors and other therapeutic agents. The primary obstacle in its synthesis is the precise installation of the nitro group at the C7 position of the indazole ring, avoiding the formation of other isomers. This guide provides a comprehensive framework for troubleshooting and optimizing this critical reaction.

Synthetic Pathway Overview

The most direct and commonly employed route to **7-Nitro-1H-indazole-3-carboxylic acid** is the electrophilic nitration of the parent molecule, 1H-indazole-3-carboxylic acid. This method, while straightforward in concept, requires careful control of reaction conditions to achieve the desired regioselectivity and yield. The overall transformation is depicted below.



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Sources

- 1. 660823-32-5|7-Nitro-1H-indazole-3-carboxylic acid|BLD Pharm [bldpharm.com]
- 2. calpaclab.com [calpaclab.com]
- 3. Development of a selective and scalable N1-indazole alkylation - PMC [pmc.ncbi.nlm.nih.gov]
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